

## An In-depth Technical Guide to the Nuclide Gold-193

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This technical guide provides a comprehensive overview of the nuclear properties, position in the chart of nuclides, and experimental data for **Gold-193** (193Au). It is intended for researchers, scientists, and professionals in drug development who may utilize radionuclides in their work.

#### **Position in the Chart of Nuclides**

**Gold-193** is a radioactive isotope of gold with 79 protons and 114 neutrons.[1] It is situated among the neutron-deficient isotopes of gold. In the chart of nuclides, it is surrounded by other gold isotopes, its isobaric neighbors (nuclides with the same mass number A=193), and its isotonic neighbors (nuclides with the same neutron number N=114). Its direct parent nuclide is Mercury-193 (193Hg), and it decays into Platinum-193 (193Pt).[2]

#### **Nuclear Properties of Gold-193 (Ground State)**

The fundamental nuclear properties of the ground state of **Gold-193** are summarized in the table below. This data is crucial for understanding its stability, decay characteristics, and potential applications.



Property	Value	
Symbol	<sup>193</sup> Au	
Atomic Number (Z)	79	
Neutron Number (N)	114	
Mass Number (A)	193	
Isotopic Mass	192.964150(11) u	
Mass Excess	-33.394325 MeV[3]	
Binding Energy per Nucleon	7.92411 MeV[3][4]	
Half-life	17.65(15) hours[2][5]	
Decay Mode	Electron Capture (EC)/β+ (100%)[2][6]	
Decay Energy	1.075(9) MeV[2]	
Daughter Isotope	<sup>193</sup> Pt	
Spin and Parity (Jπ)	3/2+[1][2]	
Magnetic Dipole Moment	+0.1396(5) μN[2]	
Quadrupole Moment	+0.664(20) barn[2]	

#### **Nuclear Isomers of Gold-193**

**Gold-193** has two known nuclear isomers, which are excited metastable states of the nucleus with longer half-lives than typical excited states. Their properties are distinct from the ground state and are detailed below.

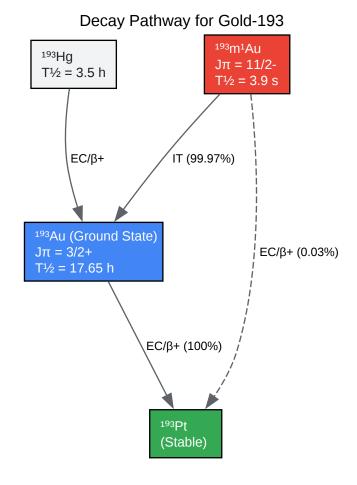


Property	Gold-193m1	Gold-193m2
Symbol	<sup>193</sup> m¹Au	<sup>193</sup> m²Au
Excitation Energy	290.20(4) keV[5][7]	2486.7(6) keV[2][8]
Half-life	3.9(3) seconds[7][8]	150(50) nanoseconds[2][8]
Decay Modes	Isomeric Transition (IT) (99.97%)EC/β+ (0.03%)[7][8]	Isomeric Transition (IT)[8]
Daughter Isotope(s)	$^{193}$ Au (via IT) $^{193}$ Pt (via EC/β+)	<sup>193</sup> Au
Spin and Parity (Jπ)	11/2-[1][7]	(31/2+)[2]
Magnetic Dipole Moment	6.18(9) µN[7]	-
Quadrupole Moment	+1.98(6) barn[7]	-

### **Decay Scheme of Gold-193**

The decay of **Gold-193** and its parent nuclide follows a specific pathway. The primary parent of <sup>193</sup>Au is <sup>193</sup>Hg, which decays into <sup>193</sup>Au. Subsequently, <sup>193</sup>Au decays into <sup>193</sup>Pt. The isomers of **Gold-193** primarily decay via isomeric transition to the ground state.





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Decay pathway leading to and from Gold-193.

### **Experimental Protocols**

The production and characterization of **Gold-193** involve nuclear reactions and subsequent analysis. While specific proprietary protocols may vary, the general methodologies are outlined below.

**Gold-193** is typically produced by irradiating a stable target with charged particles or neutrons in a cyclotron or nuclear reactor. A common production route involves the decay of its parent nuclide, Mercury-193.

Example Protocol: Production via (p,xn) or (d,xn) reactions on Platinum

• Target Preparation: A high-purity, thin foil of a stable platinum isotope (e.g., <sup>194</sup>Pt or <sup>195</sup>Pt) is prepared. The target thickness is optimized to maximize the yield of the desired reaction



while minimizing energy loss of the incident beam.

- Irradiation: The platinum target is bombarded with a high-energy proton or deuteron beam from a cyclotron. The beam energy is selected to favor the <sup>194</sup>Pt(p,2n)<sup>193</sup>Au or <sup>195</sup>Pt(p,3n)<sup>193</sup>Au reaction channels.
- Cooling: After irradiation, the target is allowed to "cool" for a period to let short-lived, unwanted radionuclides decay.
- Chemical Separation: The gold radioisotopes are chemically separated from the bulk
  platinum target. This can be achieved through techniques such as solvent extraction or ionexchange chromatography. For example, the irradiated target can be dissolved in aqua
  regia, and gold can be selectively extracted into an organic solvent like methyl isobutyl
  ketone (MIBK).
- Purification: The extracted Gold-193 is further purified to remove any remaining contaminants, ensuring high radiochemical purity.

After production and separation, the properties and quantity of **Gold-193** must be determined.

Protocol: Gamma-Ray Spectroscopy for Half-life and Purity Determination

- Sample Preparation: A purified sample of Gold-193 is prepared in a standard geometry (e.g., a vial or point source).
- Data Acquisition: The sample is placed in front of a high-purity germanium (HPGe) detector.
   The detector is shielded to reduce background radiation. Gamma-ray spectra are collected over a period of several half-lives.
- Spectral Analysis: The resulting spectra are analyzed to identify the characteristic gammaray energies emitted during the decay of Gold-193 to Platinum-193. The purity of the sample can be assessed by searching for gamma peaks from other radionuclides.
- Half-life Measurement: The activity (proportional to the count rate in a characteristic photopeak) is measured at different time points. The half-life is determined by fitting the decay data to an exponential decay curve.



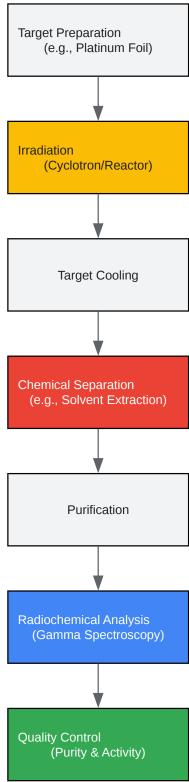
Activity Quantification: The absolute activity of the sample is determined by comparing the
count rate to that of a calibrated source with similar gamma energies or by using the known
detector efficiency for the specific geometry and energies.

### **Experimental Workflow Visualization**

The following diagram illustrates a generalized workflow for the production and analysis of **Gold-193**.



## General Workflow for Gold-193 Production and Analysis



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A typical workflow for producing and analyzing Gold-193.



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